

# Personal protective equipment for handling 2-Methyldodecane

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## Compound of Interest

Compound Name: 2-Methyldodecane

Cat. No.: B072444

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## Essential Safety & Handling Guide: 2-Methyldodecane

This guide provides immediate, essential safety protocols, personal protective equipment (PPE) recommendations, and operational plans for the handling and disposal of **2-Methyldodecane** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

## Physicochemical and Safety Data

A summary of key quantitative data for **2-Methyldodecane** is presented below for easy reference.

Property	Value	Source
Molecular Formula	C <sub>13</sub> H <sub>28</sub>	[1]
Molecular Weight	184.36 g/mol	[1][2]
Appearance	Liquid	[2][3][4]
Boiling Point	103 °C @ 10.5 Torr	[2]
Melting Point	-26°C	[2]
Flash Point	70.6°C	[2]
Density	0.7542 g/cm <sup>3</sup> @ 20°C	[2]
Water Solubility	0.03173 mg/L @ 25°C (estimated)	[2][4]
GHS Classification	Not classified as hazardous under GHS	[1][5]
Aquatic Toxicity	H411: Toxic to aquatic life with long lasting effects	

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to ensure personal safety when handling **2-Methyldodecane**. The following table outlines the recommended equipment.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles.[6]	To prevent eye contact.
Skin Protection	Chemical-resistant gloves (e.g., PVC, Nitrile), lab coat, and closed-toe shoes.[6] Fire/flammable resistant and impervious clothing is also recommended.[1]	To prevent skin contact.[6]
Respiratory Protection	Not typically required under normal use with adequate ventilation.[6] If vapors or aerosols are generated, a NIOSH/MSHA approved respirator is recommended.[1] [6]	To prevent respiratory tract irritation.[6]

## Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical for minimizing exposure and ensuring a safe laboratory environment.

Operational Plan:

- Engineering Controls: Work in a well-ventilated area, preferably within a chemical fume hood.[6] Ensure that eyewash stations and safety showers are readily accessible.[6]
- Handling: Avoid contact with skin and eyes.[1][2] Avoid the formation of dust and aerosols.[1]  
[2] Use non-sparking tools to prevent fire caused by electrostatic discharge.[1][2]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[2][7] Store away from incompatible materials such as oxidizing agents.[6]

#### Disposal Plan:

- Waste Disposal: **2-Methyldodecane** should be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.<sup>[1]</sup> Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.<sup>[1]</sup> Do not discharge into sewer systems.<sup>[1]</sup>
- Contaminated Packaging: Containers should be triple-rinsed (or equivalent) and offered for recycling or reconditioning.<sup>[1]</sup> Alternatively, puncture the packaging to render it unusable and dispose of it in a sanitary landfill.<sup>[1]</sup>

## Emergency Procedures

Immediate and appropriate response to spills or exposure is crucial.

#### First-Aid Measures:

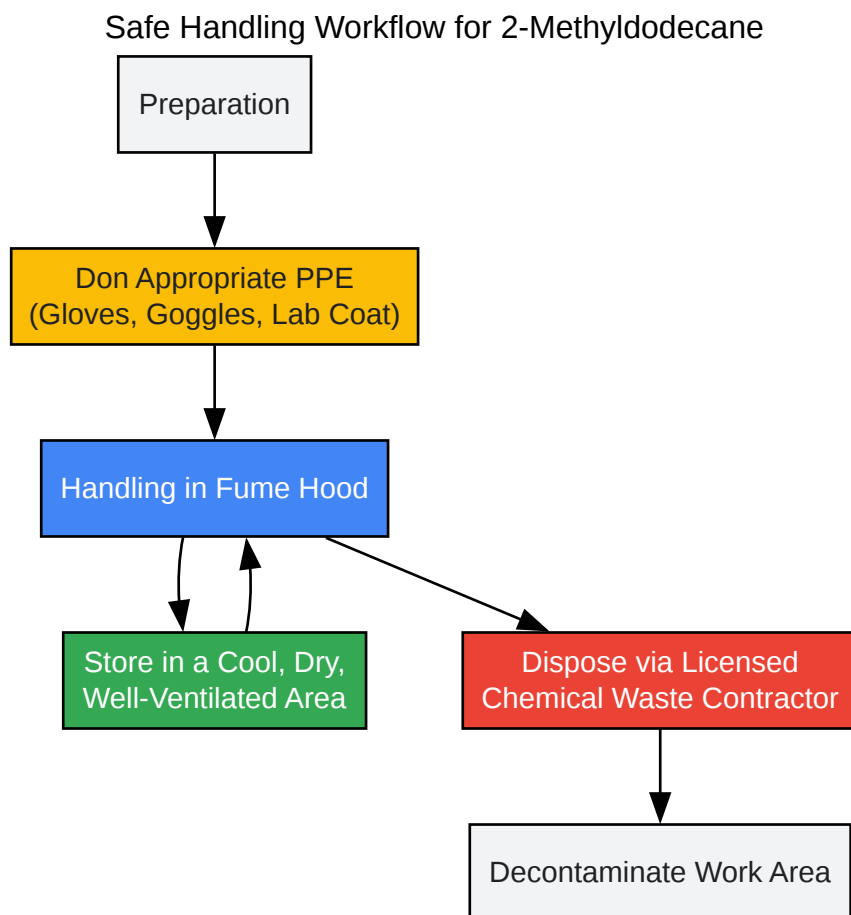
- If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.<sup>[1]</sup>
- In Case of Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.<sup>[1]</sup>
- In Case of Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.<sup>[1]</sup>
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.<sup>[1]</sup>

#### Spill Response:

- Personal Precautions: Evacuate personnel to safe areas.<sup>[1]</sup> Use personal protective equipment, including chemical impermeable gloves.<sup>[1]</sup> Ensure adequate ventilation.<sup>[1]</sup>
- Containment and Cleaning: Remove all sources of ignition.<sup>[1]</sup> Use spark-proof tools and explosion-proof equipment.<sup>[1]</sup> Collect and arrange for disposal. Keep the chemical in suitable, closed containers for disposal.<sup>[1]</sup> Prevent further leakage or spillage if it is safe to do so.<sup>[1]</sup>

## Visual Workflow Guides

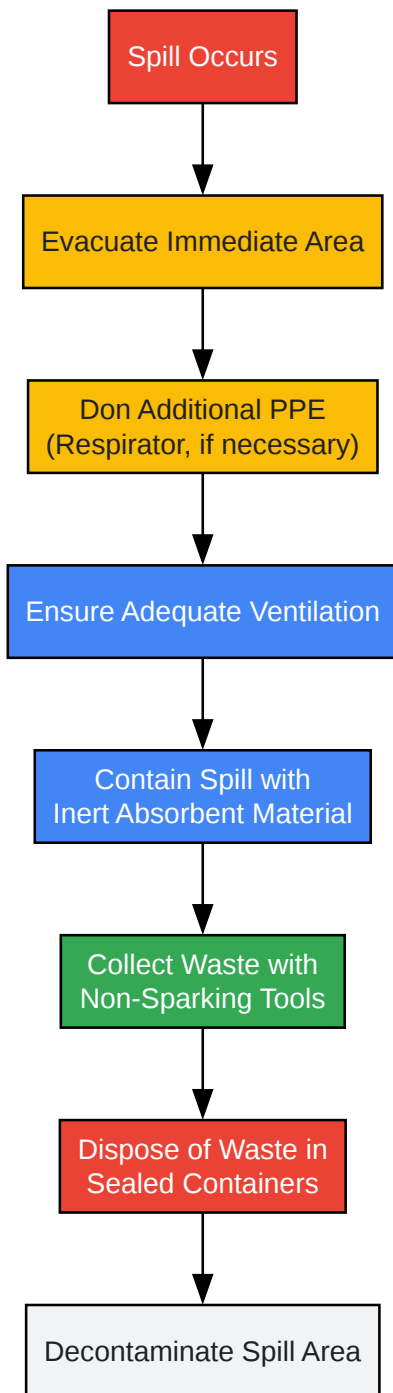
The following diagrams illustrate the standard operating procedures for handling and emergency response.



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Caption: Safe handling workflow for **2-Methyldodecane**.

## Emergency Spill Response for 2-Methyldodecane

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## References

- 1. chemicalbook.com [chemicalbook.com]
- 2. echemi.com [echemi.com]
- 3. 2-Methyldodecane - Hazardous Agents | Haz-Map [haz-map.com]
- 4. Page loading... [guidechem.com]
- 5. 2-Methyldodecane | C<sub>13</sub>H<sub>28</sub> | CID 15270 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. benchchem.com [benchchem.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
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